

A-Technical-Guide-to-2-Oxopropanoyl-Chloride

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Compound of Interest

Compound Name: 2-Oxopropanoyl chloride

CAS No.: 5704-66-5

Cat. No.: B1581750

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Abstract

This technical guide provides an in-depth analysis of **2-oxopropanoyl chloride**, a bifunctional reagent of significant interest in synthetic organic chemistry. Commonly known by its trivial name, pyruvoyl chloride, this compound serves as a versatile building block for the introduction of the pyruvoyl moiety, a key structural element in various biologically active molecules and complex organic frameworks. This document details the compound's nomenclature, physicochemical properties, synthesis, reactivity, and applications, with a focus on providing practical insights for researchers in drug discovery and chemical development. All protocols and claims are substantiated with citations from authoritative sources to ensure scientific integrity and reproducibility.

Nomenclature, Structure, and Physicochemical Properties

IUPAC Nomenclature and Synonyms

The systematic name for the compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-oxopropanoyl chloride**.^[1] This name is derived from its parent carboxylic acid, 2-oxopropanoic acid (pyruvic acid).

The compound is widely recognized by several synonyms in chemical literature and commercial catalogs^{[1][2]}:

- Pyruvoyl chloride

- Pyruvic acid chloride
- 2-Oxopropionyl chloride
- Propanoyl chloride, 2-oxo-

Accurate identification is crucial for safety and experimental success. The Chemical Abstracts Service (CAS) Registry Number is the definitive identifier.

Chemical Structure and Properties

2-Oxopropanoyl chloride is a unique molecule featuring two reactive electrophilic sites: a highly reactive acyl chloride and a less reactive ketone. This dual reactivity is the foundation of its synthetic utility.

Table 1: Physicochemical and Identification Data for **2-Oxopropanoyl Chloride**

Property	Value	Source(s)
IUPAC Name	2-oxopropanoyl chloride	[1]
CAS Number	5704-66-5	[1][2]
Molecular Formula	C ₃ H ₃ ClO ₂	[1][2][3]
Molecular Weight	106.51 g/mol	[1][2]
Canonical SMILES	CC(=O)C(=O)Cl	[1][2]
InChIKey	AUUTXOKCFQTKPL-UHFFFAOYSA-N	[1][2][3]
Boiling Point	~138.2 °C at 760 mmHg (predicted)	[4]
Density	~1.3 g/cm ³ (predicted)	[4]
Appearance	Colorless to yellow liquid (typical)	
Vapor Pressure	~6.8 mmHg at 25°C (predicted)	[2][4]

Synthesis of 2-Oxopropanoyl Chloride: Mechanisms and Protocols

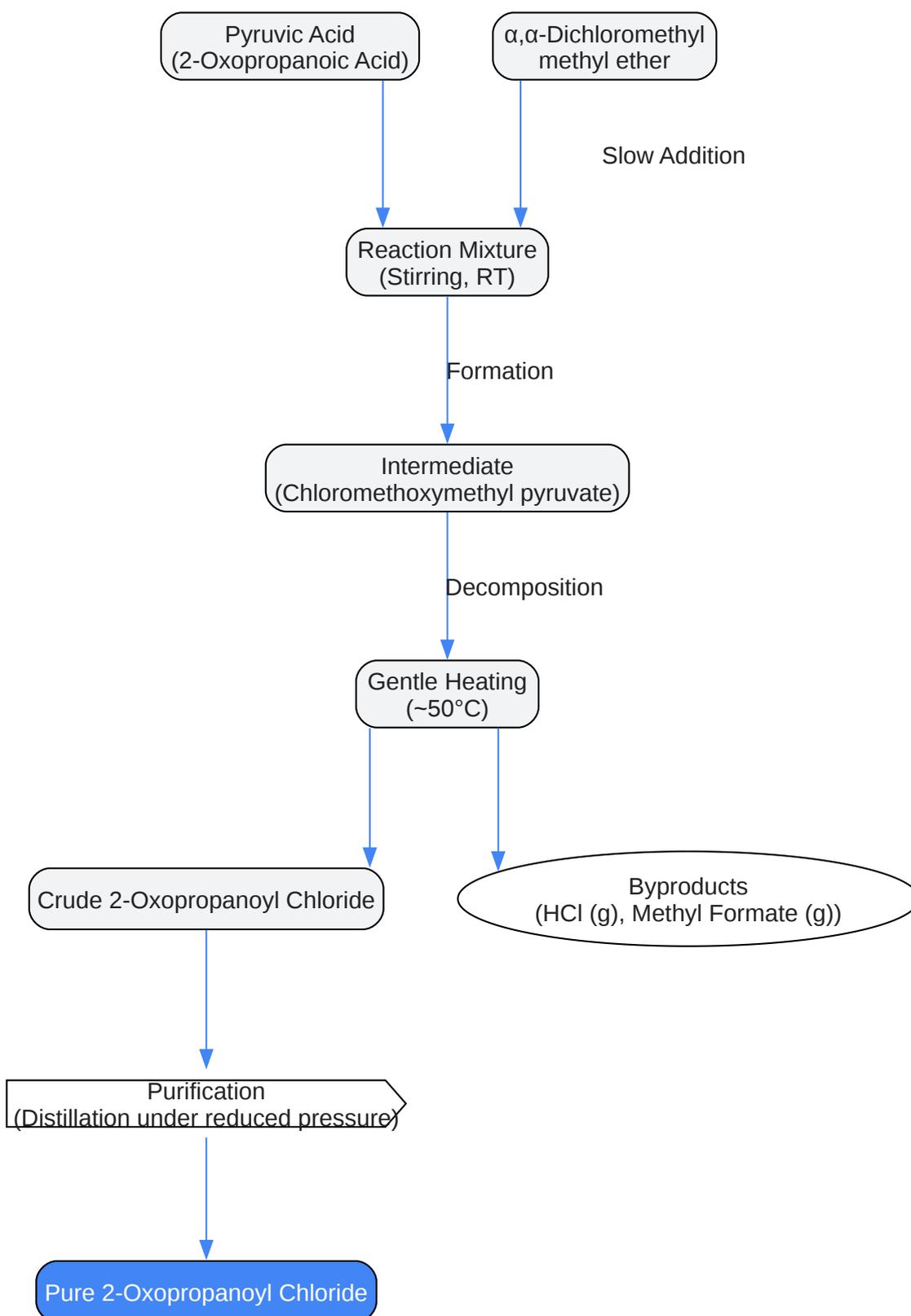
Rationale for Synthetic Route Selection

The direct conversion of α -keto acids, such as pyruvic acid, to their corresponding acyl chlorides is notoriously challenging. Standard chlorinating agents like phosphorus halides (e.g., PCl_5) or thionyl chloride (SOCl_2) alone are often ineffective, leading to low yields or undesired side reactions involving the ketone moiety.^{[5][6]} Reagents such as phosgene and oxalyl chloride have also been reported to give low yields of the desired product in ether solutions.^{[5][6]}

A more robust and reliable method, detailed in Organic Syntheses, employs α,α -dichloromethyl methyl ether as the chlorinating agent.^{[5][6]} This reagent has proven to be more satisfactory for preparing α -keto acid chlorides.^[6] The causality behind its effectiveness lies in the in situ formation of a reactive intermediate that favors the desired transformation over competing pathways.

Synthetic Workflow and Mechanism

The reaction proceeds by the initial formation of a chloromethoxymethyl pyruvate intermediate. This intermediate is thermally unstable and decomposes upon gentle heating to yield the desired **2-oxopropanoyl chloride**, along with volatile byproducts methyl formate and hydrogen chloride gas.



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Caption: Synthesis workflow for **2-oxopropanoyl chloride**.

Detailed Laboratory Protocol

This protocol is adapted from the peer-reviewed procedure published in Organic Syntheses.[5]

Self-Validation and Safety: This protocol is self-validating as the evolution of HCl gas provides a visual cue for reaction initiation. The final product's purity should be confirmed by spectroscopic methods (e.g., ^1H NMR, IR). Extreme caution is required: The reaction is performed in a well-ventilated fume hood as it releases corrosive hydrogen chloride gas. All glassware must be scrupulously dried to prevent violent reaction of the acyl chloride with water.

- Materials:
 - Pyruvic acid (freshly distilled)
 - α,α -Dichloromethyl methyl ether (redistilled, bp 83–84°C)[5]
- Equipment:
 - Dry, three-necked round-bottom flask
 - Magnetic stirrer and stir bar
 - Dropping funnel
 - Condenser fitted with a gas outlet connected to a trap (e.g., a bubbler with mineral oil or an aqueous base trap)
 - Oil bath for heating
- Procedure:
 - Setup: Assemble the dry glassware in a fume hood. Equip the flask with a magnetic stir bar.
 - Charging Reagents: Charge the flask with pyruvic acid (1.0 eq).
 - Addition: While stirring the pyruvic acid at room temperature, add α,α -dichloromethyl methyl ether (2.0 eq) dropwise from the dropping funnel over 30-45 minutes. Vigorous

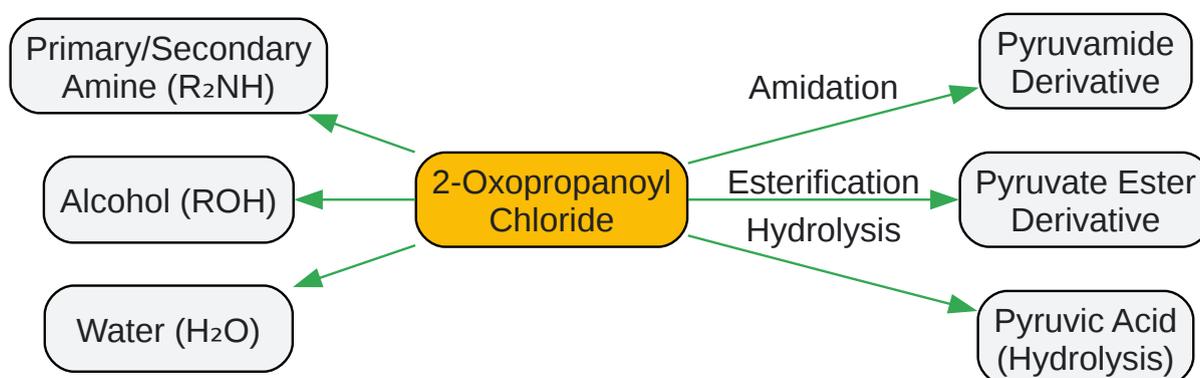
evolution of hydrogen chloride gas will be observed.

- Reaction: After the addition is complete, replace the dropping funnel with a glass stopper. Heat the reaction mixture in an oil bath to 50°C for 30-60 minutes to ensure the complete decomposition of the intermediate.
- Isolation: The resulting crude **2-oxopropanoyl chloride**, often a dark oil, can be used directly for many applications or purified by vacuum distillation.

Reactivity and Synthetic Applications

General Reactivity Profile

As a bifunctional molecule, **2-oxopropanoyl chloride**'s reactivity is dominated by the acyl chloride group, which is a powerful electrophile. It readily undergoes nucleophilic acyl substitution with a wide range of nucleophiles. The adjacent ketone functionality can influence the reaction rates and may participate in subsequent intramolecular reactions.



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Caption: Key reactions of **2-oxopropanoyl chloride**.

Key Synthetic Transformations

- Amide Formation: It reacts rapidly with primary and secondary amines to form pyruvamides. This reaction is fundamental to synthesizing various bioactive compounds and peptide fragments. For instance, its reaction with aqueous ammonia provides a direct route to the parent pyruvamide.

- **Ester Formation:** Alcohols react with **2-oxopropanoyl chloride**, typically in the presence of a non-nucleophilic base (e.g., pyridine, triethylamine) to trap the HCl byproduct, yielding pyruvate esters. These esters are valuable intermediates; for example, pyruvate esters of protected monosaccharides have been used in photochemical oxidation reactions.[7]
- **Hydrolysis:** Like most acyl chlorides, it reacts violently with water, hydrolyzing back to pyruvic acid and releasing HCl. This necessitates the use of anhydrous conditions during its synthesis and subsequent reactions.

Applications in Drug Development and Agrochemicals

While direct applications of **2-oxopropanoyl chloride** are specific, related acyl chlorides like 2-chloropropionyl chloride are crucial intermediates in the synthesis of pharmaceuticals and agrochemicals.[8] For example, 2-chloropropionyl chloride is a key starting material for synthesizing N(2)-L-alanyl-L-glutamine, a stable dipeptide used in clinical nutrition, and certain anti-inflammatory drugs.[9] The chemistry of **2-oxopropanoyl chloride** provides a model for the reactivity of these important α -substituted acyl chlorides. Its derivatives are explored for their potential as enzyme inhibitors and as components in novel therapeutic agents.

Safety, Handling, and Storage

GHS Hazard Identification

2-Oxopropanoyl chloride is a hazardous substance. According to the Globally Harmonized System (GHS), it presents the following hazards[1]:

- H314: Causes severe skin burns and eye damage.
- H302: Harmful if swallowed.
- H226: Flammable liquid and vapor (reported in some classifications).

Handling and Personal Protective Equipment (PPE)

- **Handling:** Always handle **2-oxopropanoyl chloride** inside a certified chemical fume hood. Use glassware and equipment that have been thoroughly dried. Avoid contact with water, alcohols, amines, bases, and oxidizing agents.

- PPE: Wear appropriate personal protective equipment, including:
 - Chemical-resistant gloves (e.g., butyl rubber).
 - Chemical splash goggles and a face shield.
 - A flame-resistant lab coat.

Storage

Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials. The container should be kept under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from atmospheric moisture.

Conclusion

2-Oxopropanoyl chloride is a potent and versatile bifunctional reagent. A thorough understanding of its nomenclature, properties, and reactivity is essential for its effective and safe use in the laboratory. The synthetic protocol employing α,α -dichloromethyl methyl ether remains the most reliable method for its preparation. Its ability to readily form amides and esters makes it a valuable tool for introducing the pyruvoyl group in the synthesis of complex molecules for pharmaceutical and materials science research. Adherence to strict safety protocols is paramount when handling this corrosive and reactive compound.

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